

CLP-3094 quality control and purity assessment.

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Compound of Interest

Compound Name: CLP-3094

Cat. No.: B420839

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CLP-3094 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control, purity assessment, and effective experimental use of **CLP-3094**.

Frequently Asked Questions (FAQs)

Q1: What is **CLP-3094** and what are its primary targets?

A1: **CLP-3094** is a small molecule inhibitor with dual activity. It acts as a potent inhibitor of the Androgen Receptor (AR) by targeting the binding function 3 (BF3) site.^[1] Additionally, it is a selective and potent antagonist of the G-protein coupled receptor 142 (GPR142).^{[1][2]}

Q2: What is the recommended solvent for preparing **CLP-3094** stock solutions?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **CLP-3094**. It is soluble in DMSO at concentrations up to 100 mg/mL.^[3] For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and saline, or corn oil are recommended.^[3]

Q3: What are the recommended storage conditions for **CLP-3094**?

A3: Proper storage is crucial to maintain the stability and activity of **CLP-3094**. The powdered form should be stored at -20°C for up to 3 years. Stock solutions in solvent can be stored at

-80°C for up to 6 months or at -20°C for up to 1 month.[3] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes.

Q4: What is the expected purity of **CLP-3094**?

A4: Commercially available **CLP-3094** is typically supplied at a high purity, often exceeding 95%. For instance, some batches have reported purities as high as 99.79%.[1] It is essential to verify the purity of each batch using appropriate analytical methods as outlined in the Quality Control and Purity Assessment section.

Troubleshooting Guides

Issue 1: Low or No Biological Activity in Cell-Based Assays

- Question: I am not observing the expected inhibitory effect of **CLP-3094** on my cells. What could be the cause?
- Answer:
 - Improper Storage or Handling: Confirm that **CLP-3094** has been stored correctly and that stock solutions have not undergone multiple freeze-thaw cycles.
 - Incorrect Concentration: Ensure that the final concentration of **CLP-3094** in your assay is appropriate. The reported IC₅₀ for AR transcriptional activity is 4 µM, while for GPR142 it is 0.2 µM for the mouse receptor and 2.3 µM for the human receptor.[3] A dose-response experiment is recommended to determine the optimal concentration for your specific cell line and experimental conditions.
 - Solubility Issues: **CLP-3094** has poor solubility in aqueous solutions.[1] When preparing working solutions, ensure that the compound is fully dissolved and does not precipitate. The use of a small percentage of DMSO in the final culture medium is common, but it's crucial to have a vehicle control to account for any solvent effects.
 - Cell Line Health: Ensure that your cells are healthy and in the logarithmic growth phase. High cell passage numbers can sometimes lead to altered receptor expression or signaling.[4]

Issue 2: High Variability Between Experimental Replicates

- Question: My experimental results with **CLP-3094** show significant variability between wells. How can I improve the consistency?
- Answer:
 - Inconsistent Cell Seeding: Uneven cell distribution can lead to variability. Ensure a single-cell suspension before seeding and consider allowing the plate to sit at room temperature for a short period before incubation to promote even settling.[\[5\]](#)
 - Pipetting Errors: Calibrate your pipettes regularly and use appropriate techniques, such as reverse pipetting for viscous solutions, to ensure accurate dispensing of both cells and compounds.[\[5\]](#)
 - Edge Effects: The outer wells of a microplate are prone to evaporation, which can concentrate reagents and affect cell growth. It is advisable to avoid using the outer wells for experimental samples and instead fill them with sterile media or PBS to maintain humidity.[\[5\]](#)

Issue 3: Unexpected Off-Target Effects

- Question: I am observing cellular effects that are not consistent with the known targets of **CLP-3094**. What should I do?
- Answer:
 - Compound Concentration: High concentrations of any small molecule inhibitor can lead to off-target effects.[\[6\]](#) Use the lowest effective concentration possible.
 - Negative Controls: To confirm that the observed effect is due to the inhibition of the intended target, consider using a negative control. This could involve a structurally similar but inactive analog of **CLP-3094** if available.[\[6\]](#)
 - Cross-Reactivity: In the context of AR inhibition, if your cell line expresses other steroid receptors, consider including antagonists for those receptors to rule out off-target effects.[\[5\]](#)

Quality Control and Purity Assessment

Consistent and reliable experimental results depend on the quality and purity of **CLP-3094**. The following tables summarize key specifications and provide detailed protocols for in-house verification.

Quantitative Data Summary

Parameter	Specification/Value
Appearance	Off-white to light yellow solid[3]
Molecular Formula	C15H13CIN2OS[3]
Molecular Weight	304.79 g/mol [3]
Purity (Typical)	≥95% (often >99%)[1]
Solubility	DMSO: ≥100 mg/mL (328.09 mM)[3]Ethanol: 15 mg/mL[1]Water: Insoluble[1]
Storage	Powder: -20°C for 3 yearsIn Solvent: -80°C for 6 months, -20°C for 1 month[3]
IC50 Values	AR Transcriptional Activity: 4 μMGPR142 (mouse): 0.2 μM (against 200 μM L-tryptophan)GPR142 (human): 2.3 μM (against 1 mM L-tryptophan)[3]

Experimental Protocols

1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol provides a general method for determining the purity of **CLP-3094**. Optimization may be required based on the specific HPLC system and column used.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase:

- A: 0.1% Trifluoroacetic acid (TFA) in Water
- B: 0.1% TFA in Acetonitrile
- Gradient:

Time (min)	%A	%B
0	95	5
20	5	95
25	5	95
26	95	5

| 30 | 95 | 5 |

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Prepare a 1 mg/mL solution of **CLP-3094** in DMSO.
- Purity Calculation: The purity is determined by the area percentage of the main peak relative to the total area of all peaks detected.

2. Nuclear Magnetic Resonance (¹H NMR) for Identity and Purity Confirmation

¹H NMR spectroscopy is a powerful tool for confirming the chemical structure of **CLP-3094** and assessing its purity.^[7]

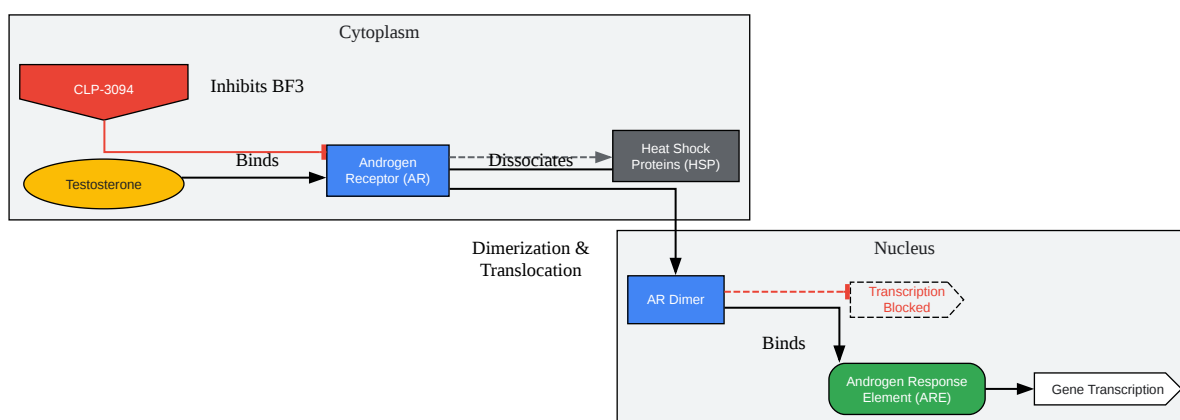
- Instrumentation: NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₆).
- Sample Preparation: Dissolve 5-10 mg of **CLP-3094** in approximately 0.7 mL of DMSO-d₆.

- Data Acquisition: Acquire a standard one-dimensional proton NMR spectrum.
- Analysis:
 - Identity: Compare the obtained spectrum with a reference spectrum of **CLP-3094** to confirm the presence of characteristic peaks and their chemical shifts.
 - Purity: Integrate the peaks corresponding to **CLP-3094** and any visible impurity peaks. The presence of residual solvents (e.g., DMSO) should also be noted. For quantitative purity assessment, a known internal standard can be used.[8]

Signaling Pathways and Experimental Workflows

CLP-3094 Inhibition of Androgen Receptor (AR) Signaling

CLP-3094 inhibits the transcriptional activity of the Androgen Receptor by targeting its binding function 3 (BF3) site. This prevents the proper conformational changes required for receptor activation and subsequent gene transcription.

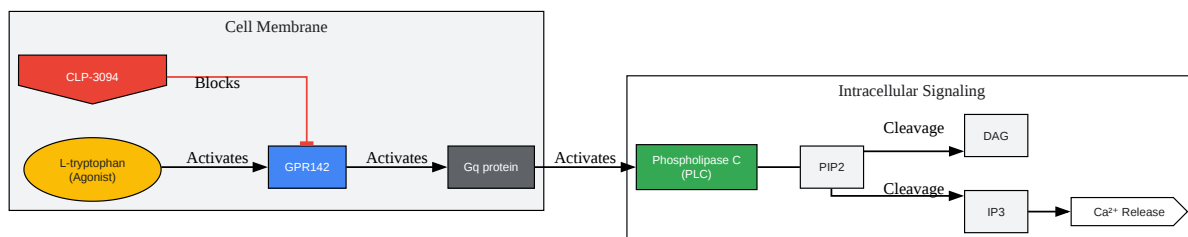


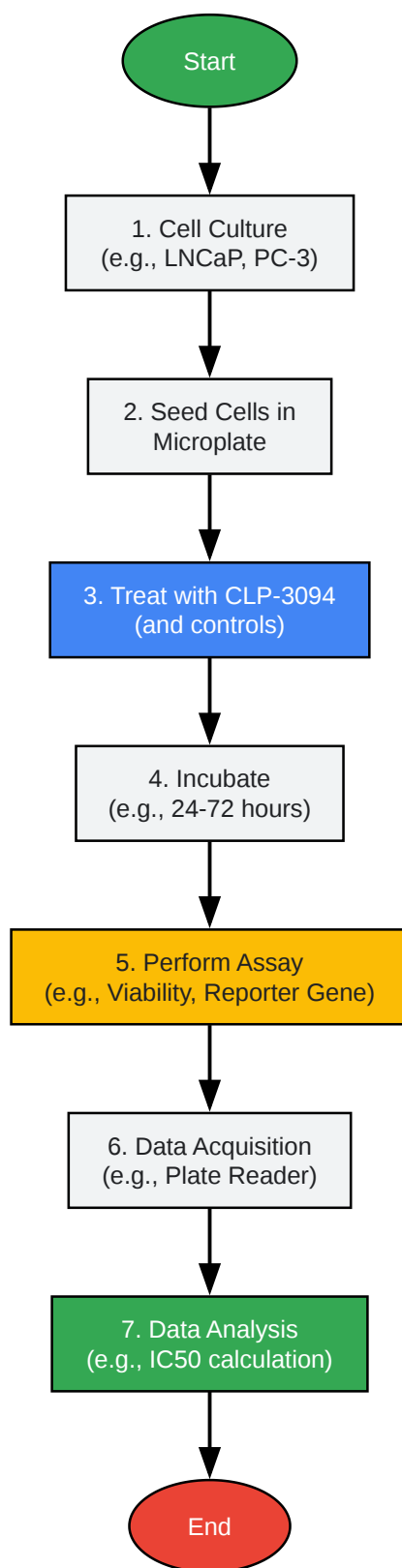
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Caption: **CLP-3094** inhibits AR signaling by preventing receptor activation.

CLP-3094 Antagonism of GPR142 Signaling

CLP-3094 acts as an antagonist at the GPR142 receptor, a Gq-coupled GPCR. By blocking the receptor, **CLP-3094** prevents the downstream signaling cascade that is normally initiated by agonists like L-tryptophan.





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